

# Azido-PEG6-C1-Boc: A Technical Guide for Advanced Drug Development

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## Compound of Interest

Compound Name: Azido-PEG6-C1-Boc

Cat. No.: B1666436

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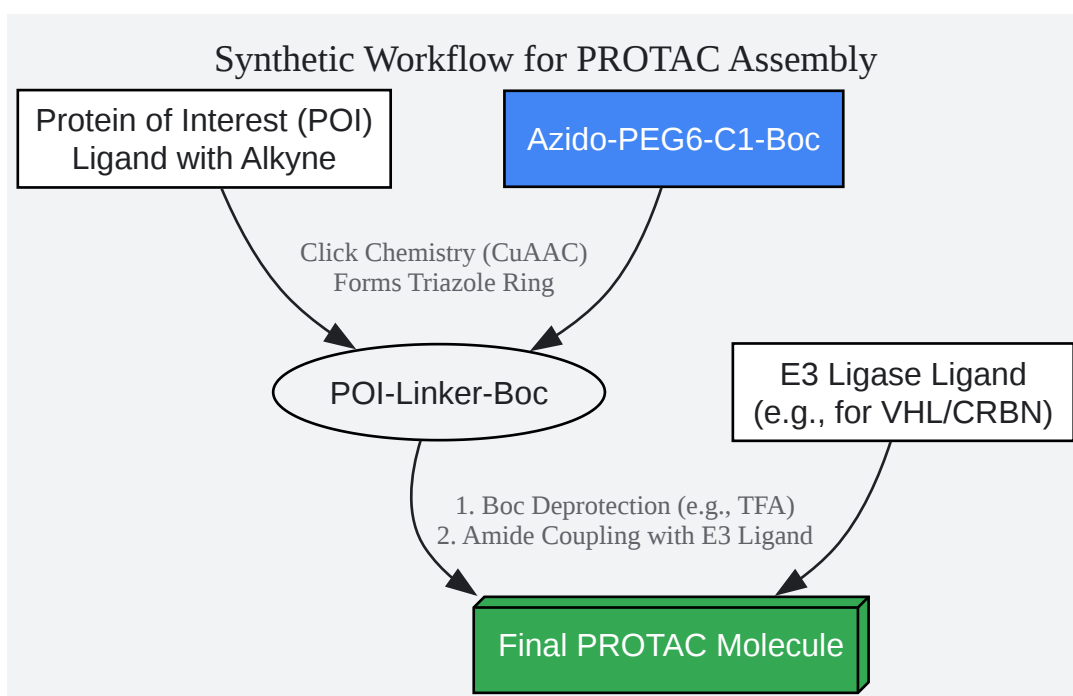
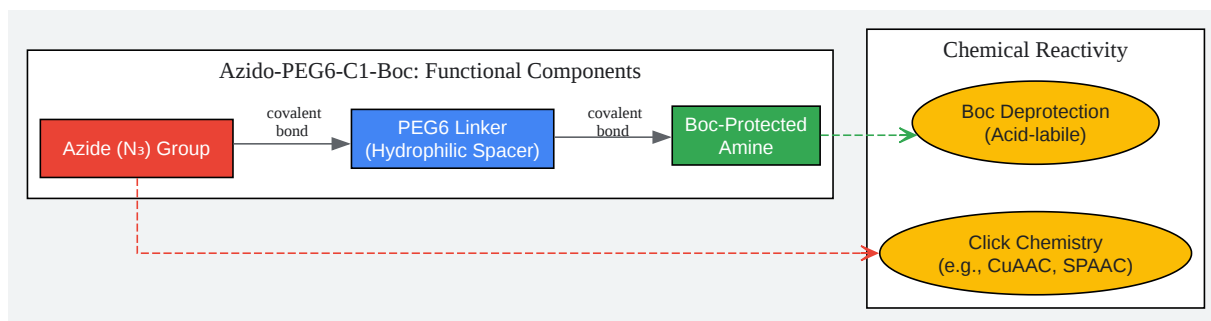
This document provides an in-depth technical overview of **Azido-PEG6-C1-Boc**, a heterobifunctional linker critical in the fields of bioconjugation and targeted protein degradation. Its unique structure, featuring an azide, a polyethylene glycol (PEG) spacer, and a Boc-protected amine, offers significant advantages in the synthesis of complex biomolecules, particularly Proteolysis Targeting Chimeras (PROTACs).

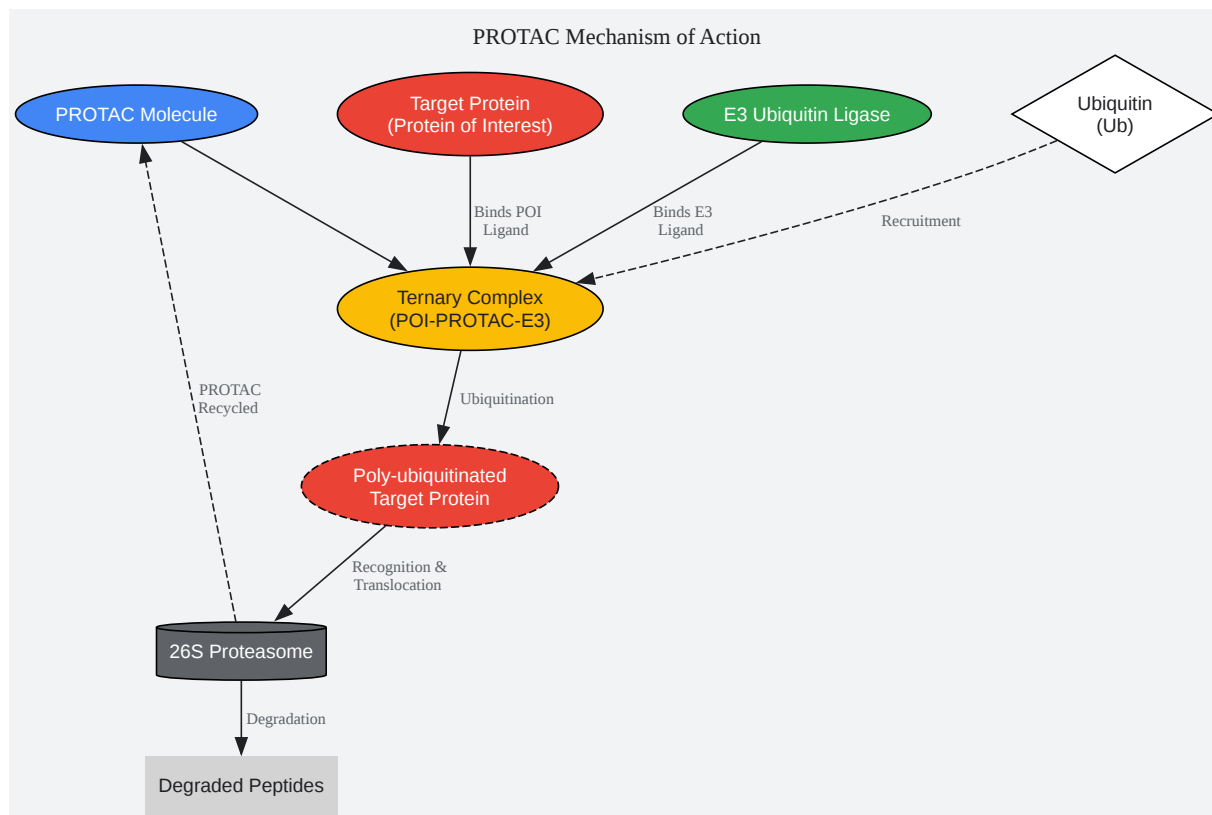
## Core Chemical Properties and Structure

**Azido-PEG6-C1-Boc** is a polyethylene glycol-based PROTAC linker specifically designed for facile integration into synthetic workflows.<sup>[1]</sup> Its structure is characterized by three key functional components:

- **Azide Group (N<sub>3</sub>):** Serves as a reactive handle for "click chemistry," enabling highly efficient and specific covalent bond formation with alkyne-containing molecules.<sup>[1]</sup>
- **PEG6 Spacer:** A hexaethylene glycol chain that imparts increased hydrophilicity and solubility to the parent molecule, which can improve the pharmacokinetic properties of the final conjugate.<sup>[2][3][4]</sup>
- **Boc-Protected Amine:** A tert-butyloxycarbonyl (Boc) protected primary amine, which allows for selective deprotection and subsequent conjugation to another molecule of interest.

The logical arrangement of these functionalities is depicted below.





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## References

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